

Lincocin (Lincomycin) for Bacterial Selection in Cloning: Application Notes and Protocols

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Compound of Interest

Compound Name: *Lincocin*

Cat. No.: *B15981968*

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Introduction

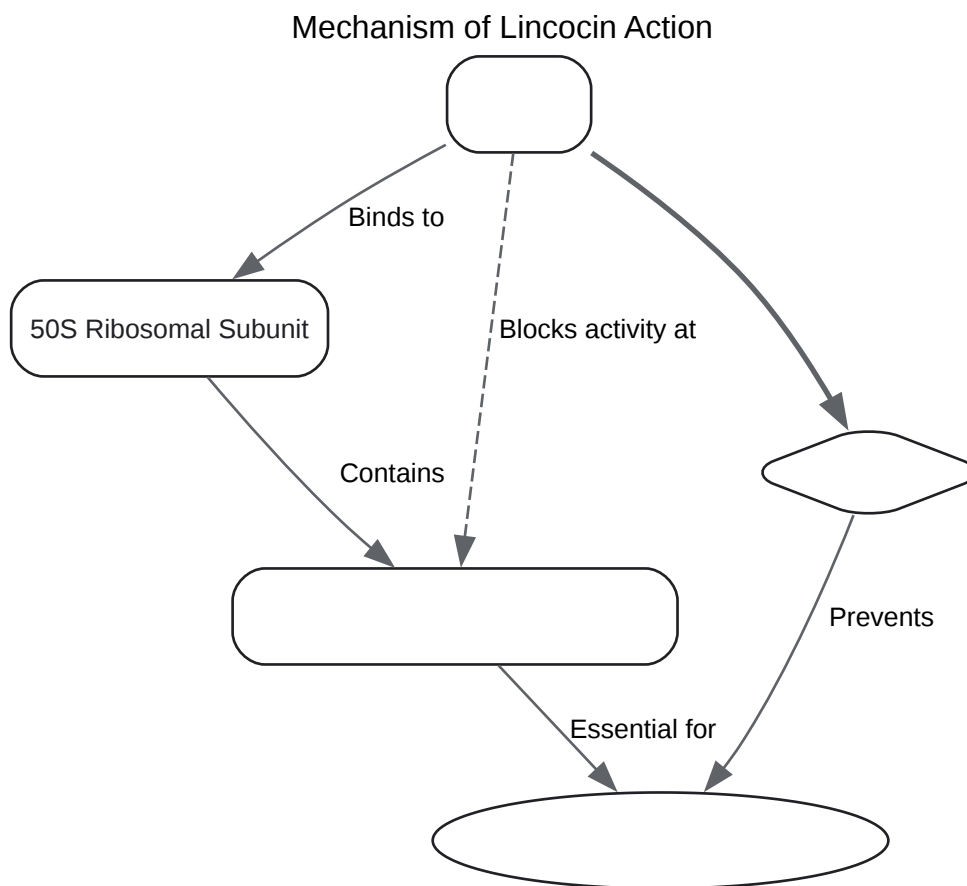
Lincomycin, commercially known as **Lincocin**, is a lincosamide antibiotic that serves as an effective selective agent in molecular cloning. While less common than ampicillin or kanamycin, Lincomycin provides a reliable alternative for selecting bacteria successfully transformed with a plasmid conferring resistance to this antibiotic. Its primary mechanism of action is the inhibition of bacterial protein synthesis by binding to the 50S ribosomal subunit.[1] Resistance is typically conferred by plasmid-borne genes, such as *lnu* (lincosamide nucleotidyltransferase), which enzymatically inactivate the antibiotic.[1] These application notes provide detailed protocols for the use of **Lincocin** in bacterial selection for cloning experiments.

Mechanism of Action and Resistance

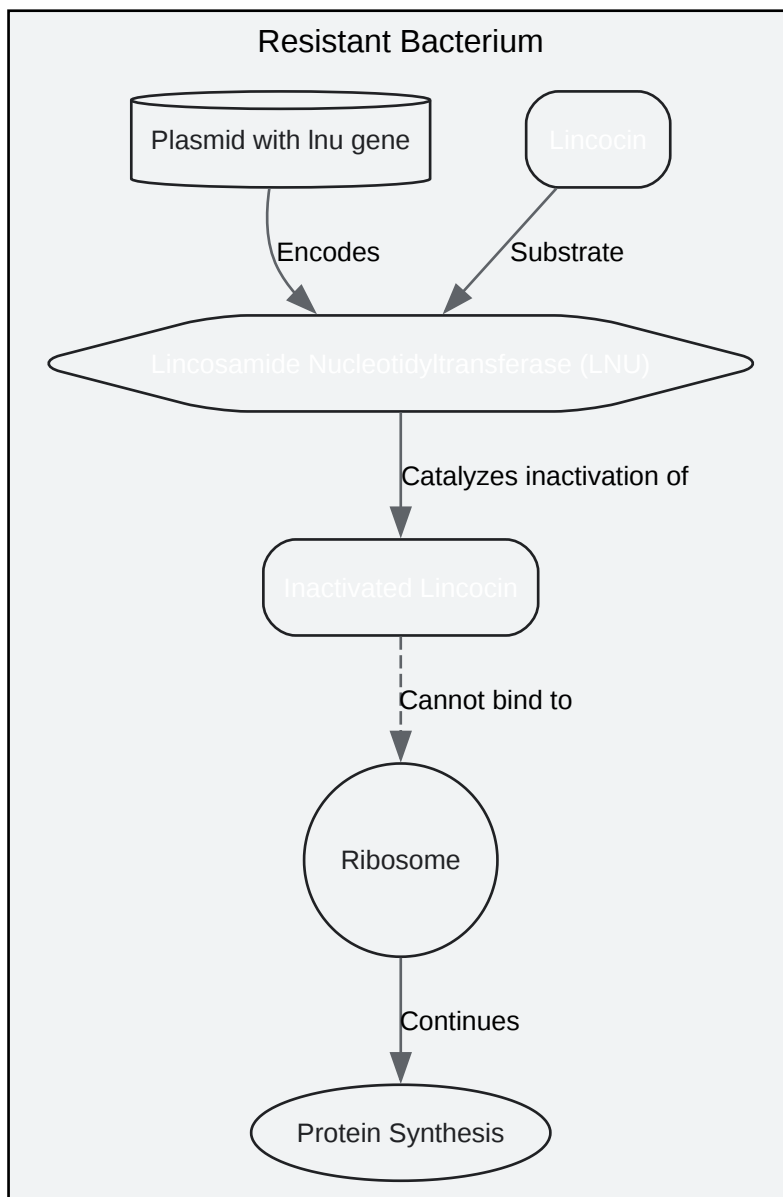
Lincomycin disrupts bacterial protein synthesis by binding to the A-site of the 23S ribosomal RNA within the 50S ribosomal subunit. This binding interferes with the peptidyl transferase activity, thereby halting the elongation of the polypeptide chain and inhibiting protein synthesis.

Bacterial resistance to Lincomycin is primarily achieved through enzymatic modification of the antibiotic. Genes such as *Inu(A)*, *Inu(C)*, and *Inu(D)* encode for lincosamide nucleotidyltransferases.^[1] These enzymes catalyze the transfer of a nucleotide monophosphate to the antibiotic, rendering it unable to bind to the ribosome.

Signaling Pathway: Lincocin's Inhibition of Bacterial Protein Synthesis



Lincocin Resistance Workflow



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References

- [1. benchchem.com \[benchchem.com\]](#)
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